

Technical Guide: Potential Biological Activities of 1-(4-pyridinyl)indoline

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Compound of Interest

Compound Name: 1-(4-pyridinyl)indoline

CAS No.: 20948-73-6

Cat. No.: B4762627

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Executive Summary

1-(4-pyridinyl)indoline is a bicyclic heterocyclic scaffold merging an indoline (2,3-dihydroindole) core with a pyridine ring at the N1 position. In medicinal chemistry, this structure represents a "privileged scaffold"—a molecular framework capable of providing ligands for diverse biological targets.^{[1][2]}

Its primary biological relevance lies in neuropharmacology (specifically Serotonin 5-HT_{2C} receptor modulation) and oncology (kinase inhibition). While the unsubstituted parent compound serves primarily as a chemical building block, its derivatives are potent anxiolytics and antipsychotics. This guide explores the structure-activity relationships (SAR), synthesis, and mechanistic pathways defining its utility.

Part 1: Chemical Identity & Structural Analysis^{[3][4]}

Physicochemical Profile

The molecule consists of an electron-rich indoline nitrogen coupled to an electron-deficient pyridine ring. This "push-pull" electronic system influences its binding affinity and metabolic

stability.

Property	Data
IUPAC Name	1-(pyridin-4-yl)-2,3-dihydro-1H-indole
Molecular Formula	C ₁₃ H ₁₂ N ₂
Molecular Weight	196.25 g/mol
Core Scaffold	N-arylated Indoline
Key Features	Basic pyridine nitrogen (H-bond acceptor); Indoline nitrogen (non-basic due to conjugation)
LogP (Predicted)	~2.6 (Lipophilic, CNS penetrant)

Structure-Activity Relationship (SAR)

The **1-(4-pyridinyl)indoline** scaffold is a template for optimizing drug-receptor interactions:

- **Indoline Core:** Mimics the tryptophan side chain of serotonin, providing affinity for 5-HT receptors.
- **N1-Pyridyl Group:** Restricts conformation and provides a distal binding site for hydrophobic pockets or hydrogen bonding within the receptor active site (e.g., residues in the 5-HT_{2C} transmembrane domain).
- **3-Position:** A critical vector for substitution. Derivatives with alkyl or carbonyl groups at C3 often show enhanced potency (e.g., MOMIPP analogs).

Part 2: Pharmacology & Mechanism of Action

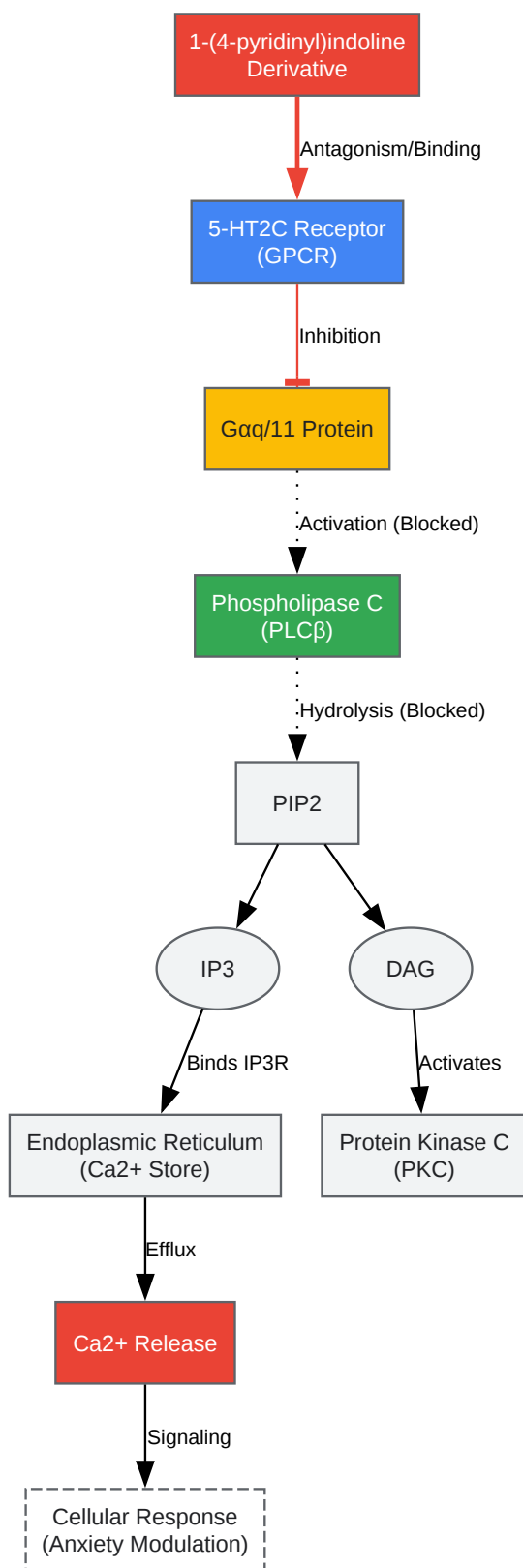
Primary Target: 5-HT_{2C} Receptor Modulation

The most significant biological activity of N-substituted indolines is their interaction with the 5-HT_{2C} receptor, a G-protein coupled receptor (GPCR) implicated in anxiety, obesity, and depression.

- Mechanism: Ligands containing the indoline-pyridine motif often act as antagonists or inverse agonists. They bind to the orthosteric site, preventing serotonin-mediated activation of the Gq/11 pathway.
- Therapeutic Outcome: Blockade of 5-HT_{2C} receptors in the limbic system (amygdala, hippocampus) reduces anxiety states without the sedation associated with benzodiazepines.
- Key Analog: SB-242084 is a high-affinity 5-HT_{2C} antagonist utilizing a functionalized indoline core. The **1-(4-pyridinyl)indoline** scaffold represents a simplified pharmacophore of such agents.

Signaling Pathway Visualization

The following diagram illustrates the Gq/11 signaling cascade modulated by 5-HT_{2C} ligands. **1-(4-pyridinyl)indoline** derivatives inhibit this pathway, reducing downstream calcium mobilization.



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Figure 1: 5-HT_{2C} Gq/11 signaling pathway. Antagonists based on the indoline scaffold block the receptor-Gq coupling, preventing IP₃ generation and Calcium release.

Secondary Activity: Kinase Inhibition

The pyridine nitrogen can act as a hinge-binder in the ATP-binding pocket of protein kinases.

- Potential Targets: VEGFR (Vascular Endothelial Growth Factor Receptor) and PDGFR.
- Mechanism: The planar indoline-pyridine structure intercalates into the kinase cleft, competing with ATP.

Part 3: Experimental Protocols

Synthesis of 1-(4-pyridinyl)indoline

The most robust method for synthesizing this scaffold is the Buchwald-Hartwig Amination, which couples the secondary amine of indoline with 4-bromopyridine.

Reagents:

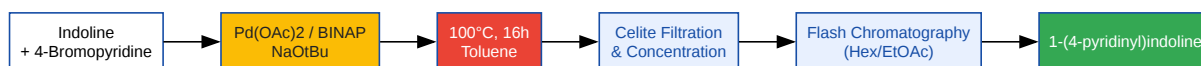
- Indoline (1.0 eq)
- 4-Bromopyridine Hydrochloride (1.2 eq)
- Pd(OAc)₂ (5 mol%)
- BINAP (Racemic, 7.5 mol%)
- Sodium tert-butoxide (NaOtBu, 1.5 eq)
- Toluene (Solvent)

Protocol:

- Preparation: In a glovebox or under Argon, charge a reaction vial with Pd(OAc)₂, BINAP, and NaOtBu.
- Dissolution: Add anhydrous Toluene. Stir for 10 minutes to form the active catalyst complex.

- Addition: Add Indoline and 4-Bromopyridine.
- Reaction: Seal the vial and heat to 100°C for 12–16 hours.
- Work-up: Cool to room temperature. Filter through a celite pad to remove Palladium residues.
- Purification: Concentrate the filtrate and purify via Flash Column Chromatography (SiO₂; Hexane/Ethyl Acetate gradient).
- Validation: Confirm structure via ¹H-NMR (diagnostic doublet for pyridine protons at ~8.3 ppm).

Synthesis Workflow Diagram



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Figure 2: Buchwald-Hartwig synthesis workflow for the N-arylation of indoline.

In Vitro Binding Assay (5-HT_{2C})

To verify biological activity, a radioligand binding assay is standard.

- Cell Line: HEK-293 cells stably expressing human 5-HT_{2C} receptors.[3]
- Radioligand: [³H]-Mesulergine (Antagonist) or [³H]-5-HT (Agonist).
- Assay Buffer: 50 mM Tris-HCl, 10 mM MgCl₂, 1 mM EDTA, pH 7.4.
- Procedure:
 - Incubate cell membranes (20 µg protein) with Radioligand (1 nM) and increasing concentrations of **1-(4-pyridinyl)indoline** (10⁻¹⁰ to 10⁻⁵ M).
 - Incubate at 37°C for 60 minutes.

- Terminate by rapid filtration over GF/B filters.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC₅₀ and K_i values.

Part 4: Therapeutic Implications & Future Directions

CNS Disorders

The lipophilic nature of the **1-(4-pyridinyl)indoline** scaffold suggests good Blood-Brain Barrier (BBB) permeability.

- Anxiety: As a scaffold for 5-HT_{2C} antagonists, it offers a pathway to anxiolytics that avoid the addiction potential of benzodiazepines.
- Obesity: Conversely, functionalization to create agonists (similar to Lorcaserin) could leverage the scaffold for appetite suppression.

Toxicology & Safety

- Metabolic Liability: The pyridine ring is susceptible to N-oxidation by CYP450 enzymes.
- Genotoxicity: Indolines are generally safe, but the specific pyridine attachment must be screened for hERG channel inhibition (cardiotoxicity risk), a common issue with pyridine-containing drugs.

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